

# Synergistic effects of OSI-296 with other targeted therapies

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## Compound of Interest

Compound Name: OSI-296

Cat. No.: B12378203

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## Unable to Identify "OSI-296" as a Targeted Therapy

Following a comprehensive search for the compound "**OSI-296**," no information could be found identifying it as a targeted therapy or investigational drug for cancer or any other disease. The search results predominantly refer to a commercial sealant and caulk product with the same name[1][2][3][4][5][6].

There is no publicly available scientific literature, clinical trial data, or pharmacological information related to a therapeutic agent designated as **OSI-296**. Targeted therapies are typically small molecule inhibitors or monoclonal antibodies that interfere with specific molecules involved in cancer growth and progression. These agents undergo extensive preclinical and clinical research, which is documented in scientific publications and trial registries. The absence of such information for "**OSI-296**" suggests that this compound may be non-existent in the context of drug development, may be an internal code name not yet disclosed publicly, or the identifier may be incorrect.

It is possible that the name is a typographical error. For instance, a different compound, OSI-906 (linsitinib), an IGF-1R/insulin receptor inhibitor, has been investigated in clinical trials for adrenocortical carcinoma[7][8].

Without any data on the mechanism of action, molecular target, or relevant signaling pathways for "**OSI-296**," it is not possible to provide a comparison guide on its synergistic effects with

other targeted therapies, present experimental data, or create the requested visualizations. Further clarification on the identity of the compound is required to proceed with the request.

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## References

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